

Application Notes and Protocols for Intracerebroventricular Injection of Peaqlx

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Compound of Interest

Compound Name: Peaqlx

Cat. No.: B2962860

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Introduction

Peaqlx, also known as NVP-AAM077, is a potent and selective competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, with a notable preference for the GluN2A subunit.[1][2][3][4] This selectivity makes it a valuable tool for investigating the specific roles of GluN2A-containing NMDA receptors in various physiological and pathological processes within the central nervous system. Intracerebroventricular (ICV) injection is a widely used technique to bypass the blood-brain barrier and deliver therapeutic or research compounds directly into the cerebrospinal fluid (CSF), allowing for widespread distribution within the brain.[5]

These application notes provide a detailed protocol for the stereotaxic intracerebroventricular injection of **Peaqlx** in a rodent model. The protocol covers all stages from preparation of the **Peaqlx** solution to post-operative care. Additionally, quantitative data is summarized in tables for clarity, and key experimental workflows are illustrated with diagrams.

Data Presentation

Table 1: Peaqlx (NVP-AAM077) Properties

Property	Value	Source
Mechanism of Action	Competitive antagonist of the NMDA receptor, with a preference for the GluN2A subunit.	[1] [2] [3] [4]
IC50	~270 nM for human NMDA 1A/2A receptors; ~29.6 μ M for human NMDA 1A/2B receptors.	[1] [2]
Solubility	Soluble in DMSO (91 mg/mL) and water.	[2]
In Vivo Administration (Systemic)	10-40 mg/kg (subcutaneous) in rats; 10 mg/kg (intraperitoneal) in mice.	[1] [6]

Note: The provided in vivo doses are for systemic administration and an appropriate ICV dose will need to be determined by the researcher through dose-response studies.

Table 2: Stereotaxic Coordinates for ICV Injection in Adult Rodents

Animal Model	Anteroposterior (AP) from Bregma	Mediolateral (ML) from Midline	Dorsoventral (DV) from Skull	Source
Mouse	-0.2 mm to -0.6 mm	± 1.0 mm	-2.0 mm to -2.5 mm	[7] [8] [9]
Rat	-0.8 mm	± 1.5 mm	-4.6 mm	[10]

Note: These coordinates are a general guide and may require optimization based on the specific strain, age, and weight of the animal. It is recommended to perform a preliminary dye injection (e.g., Trypan Blue) to confirm cannula placement.[\[11\]](#)

Experimental Protocols

Protocol 1: Preparation of Peaqx for Intracerebroventricular Injection

- **Reconstitution:** Based on its solubility, **Peaqx** can be dissolved in sterile, artificial cerebrospinal fluid (aCSF) or a small amount of DMSO and then further diluted in sterile saline or aCSF.^[2] It is recommended to prepare fresh solutions on the day of the experiment.^[4]
- **Vehicle Control:** A vehicle-only solution (e.g., aCSF with the same final concentration of DMSO as the **Peaqx** solution) should be prepared for control injections.
- **Dosage:** The optimal ICV dose for **Peaqx** has not been established in the literature and must be determined empirically by the researcher. A starting point could be to use a significantly lower concentration than that used for systemic administration, followed by a dose-response study to determine the desired biological effect.
- **Sterilization:** The final **Peaqx** solution and the vehicle should be sterile-filtered through a 0.22 µm syringe filter before injection.

Protocol 2: Stereotaxic Intracerebroventricular Injection Procedure

This protocol is adapted from standard stereotaxic surgery procedures.^{[12][13][14]}

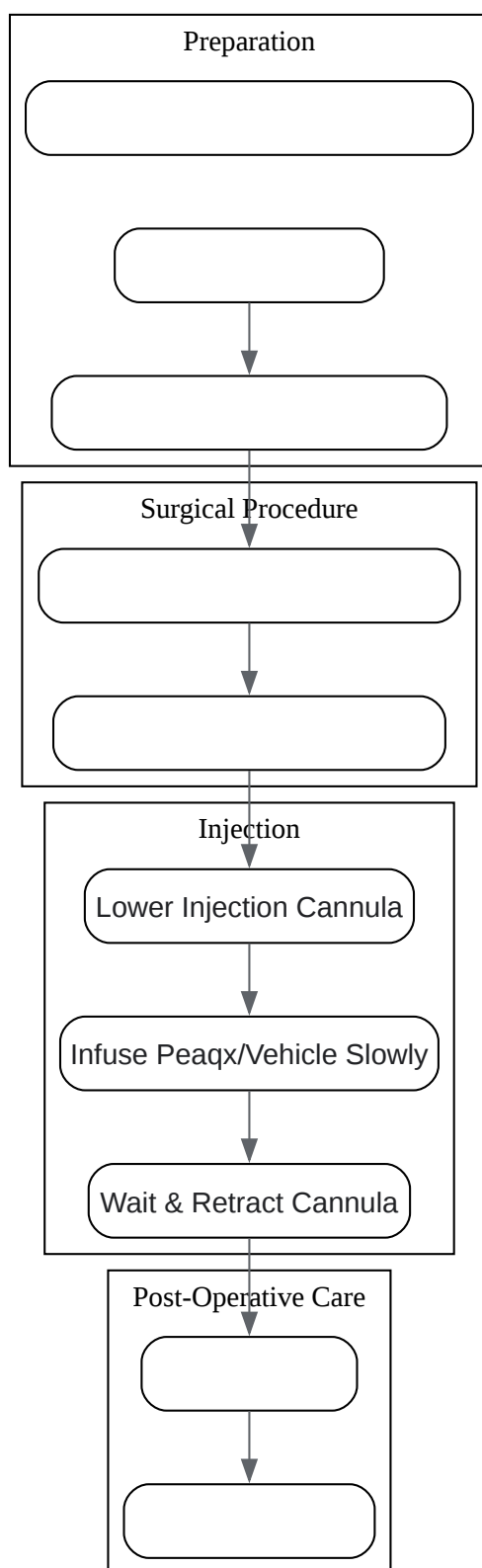
- **Animal Preparation and Anesthesia:**
 1. Weigh the animal to determine the correct dosage of anesthetic and analgesic.
 2. Anesthetize the animal using an appropriate anesthetic (e.g., isoflurane or ketamine/xylazine cocktail).^{[7][8]} Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex.
 3. Once anesthetized, place the animal in the stereotaxic frame.^[14] Ensure the head is securely fixed and level.

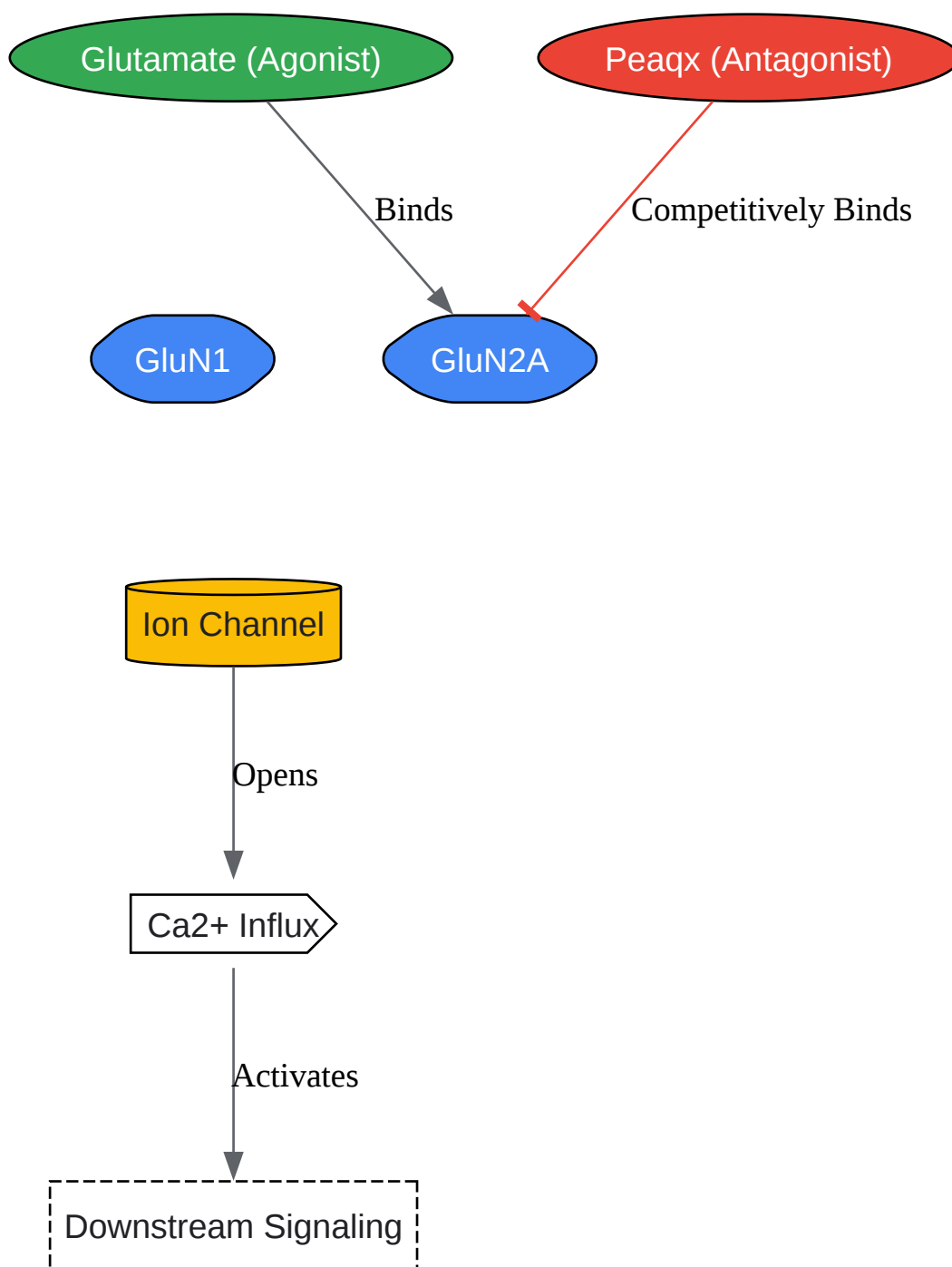
4. Apply ophthalmic ointment to the eyes to prevent corneal drying.[12][13]
 5. Shave the scalp and disinfect the surgical area with an antiseptic solution (e.g., povidone-iodine followed by 70% ethanol).[12]
- Surgical Procedure:
 1. Make a midline incision in the scalp to expose the skull.
 2. Use sterile cotton swabs to clean the skull surface and identify the bregma and lambda landmarks.
 3. Position the injection cannula or Hamilton syringe needle at the coordinates for bregma.
 4. Move the manipulator arm to the predetermined AP and ML coordinates for the lateral ventricle (see Table 2).
 5. Drill a small burr hole through the skull at the marked location, being careful not to damage the underlying dura mater.[9]
 - Intracerebroventricular Injection:
 1. Slowly lower the injection needle/cannula to the predetermined DV coordinate.[12]
 2. Infuse the **Peaqx** solution or vehicle at a slow and controlled rate (e.g., 0.5-1 $\mu\text{L}/\text{minute}$) to prevent a rapid increase in intracranial pressure.[10] Total injection volumes are typically in the range of 2-5 μL .[7][8][11]
 3. After the injection is complete, leave the needle in place for an additional 1-5 minutes to minimize backflow of the solution up the injection tract.[8][10][15]
 4. Slowly retract the needle.
 - Post-Operative Care:
 1. Suture the scalp incision.

2. Administer a post-operative analgesic as recommended by your institution's veterinary guidelines.
3. Place the animal in a clean, warm cage and monitor it until it has fully recovered from anesthesia.^[13] Provide easy access to food and water.
4. Monitor the animal for any signs of distress or complications in the days following the surgery.

Mandatory Visualizations

Diagram 1: Experimental Workflow for ICV Injection of Peaqx





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